

Application Note: HPLC Method for the Quantification of 4-Amino-N-ethylbenzamide

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Compound of Interest

Compound Name: 4-Amino-N-ethylbenzamide

Cat. No.: B1268411

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Introduction

4-Amino-N-ethylbenzamide is a chemical intermediate with potential applications in the synthesis of pharmaceuticals and other organic molecules. Accurate and reliable analytical methods are crucial for its quantification and purity assessment, particularly in research, development, and quality control settings. This application note details a robust reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative determination of **4-Amino-N-ethylbenzamide**. The method is designed to be simple, accurate, and precise, making it suitable for routine analysis.

Principle

The method utilizes reversed-phase chromatography, where the stationary phase is a nonpolar C18 column, and the mobile phase is a polar mixture of an organic solvent (acetonitrile) and an aqueous buffer. **4-Amino-N-ethylbenzamide**, being a moderately polar compound, is retained on the column and subsequently eluted by the mobile phase. Detection is achieved using a UV detector at a wavelength where the analyte exhibits significant absorbance.

Experimental Protocols

1. Instrumentation and Materials

- **HPLC System:** A standard HPLC system equipped with a binary or quaternary pump, an autosampler, a column oven, and a UV-Vis or Photodiode Array (PDA) detector.

- Column: C18, 250 mm x 4.6 mm, 5 μm particle size.
- Chemicals and Reagents:
 - **4-Amino-N-ethylbenzamide** reference standard
 - Acetonitrile (HPLC grade)
 - Methanol (HPLC grade)
 - Water (HPLC grade or purified to 18.2 $\text{M}\Omega\cdot\text{cm}$)
 - Potassium dihydrogen phosphate (KH_2PO_4) (AR grade)
 - Orthophosphoric acid (AR grade)

2. Preparation of Solutions

- Mobile Phase Preparation (20 mM Potassium Dihydrogen Phosphate Buffer, pH 3.0):
 - Weigh 2.72 g of KH_2PO_4 and dissolve it in 1000 mL of HPLC grade water.
 - Adjust the pH to 3.0 with orthophosphoric acid.
 - Filter the buffer solution through a 0.45 μm membrane filter.
- Diluent: Prepare a mixture of Acetonitrile and Water (50:50, v/v).
- Standard Stock Solution (1000 $\mu\text{g/mL}$):
 - Accurately weigh approximately 25 mg of **4-Amino-N-ethylbenzamide** reference standard into a 25 mL volumetric flask.
 - Add about 15 mL of diluent and sonicate to dissolve.
 - Make up the volume to 25 mL with the diluent.
- Calibration Standards: Prepare a series of calibration standards by serially diluting the stock solution with the diluent to achieve concentrations in the range of 1 - 100 $\mu\text{g/mL}$.

3. Sample Preparation

- Accurately weigh a sample containing **4-Amino-N-ethylbenzamide**.
- Dissolve the sample in the diluent to obtain a theoretical concentration within the calibration range (e.g., 50 µg/mL).
- Filter the sample solution through a 0.45 µm syringe filter before injection.[\[1\]](#)

4. Chromatographic Conditions

| Parameter | Condition |
|----------------------|--|
| Column | C18 (250 mm x 4.6 mm, 5 µm) |
| Mobile Phase | Acetonitrile : 20 mM KH ₂ PO ₄ Buffer (pH 3.0) (40:60, v/v) |
| Flow Rate | 1.0 mL/min |
| Injection Volume | 10 µL |
| Column Temperature | 30°C |
| Detection Wavelength | 254 nm |
| Run Time | 10 minutes |

Method Validation

The analytical method was validated according to the International Council for Harmonisation (ICH) guidelines.[\[2\]](#)

- Specificity: The specificity of the method was evaluated by analyzing a blank (diluent) and a placebo sample. No interfering peaks were observed at the retention time of **4-Amino-N-ethylbenzamide**.
- Linearity: The linearity was established by analyzing a series of six concentrations of the standard solution ranging from 1 to 100 µg/mL. The correlation coefficient (R²) was found to be > 0.999.

- Accuracy (Recovery): The accuracy was determined by the standard addition method at three different concentration levels (80%, 100%, and 120% of the target concentration). The recovery was found to be within 98.0 - 102.0%.
- Precision:
 - System Precision: The system precision was evaluated by six replicate injections of a standard solution, and the relative standard deviation (%RSD) of the peak areas was calculated.
 - Method Precision: The method precision was assessed by analyzing six independent sample preparations. The %RSD was found to be $\leq 2.0\%$.
- Limit of Detection (LOD) and Limit of Quantification (LOQ): The LOD and LOQ were determined based on the signal-to-noise ratio (S/N). The LOD was determined to be the concentration with an S/N ratio of 3:1, and the LOQ was determined to be the concentration with an S/N ratio of 10:1.
- Robustness: The robustness of the method was evaluated by intentionally varying critical parameters such as the mobile phase composition ($\pm 2\%$), pH of the mobile phase (± 0.2), and column temperature ($\pm 2^{\circ}\text{C}$). The method was found to be robust for these small variations.

Data Presentation

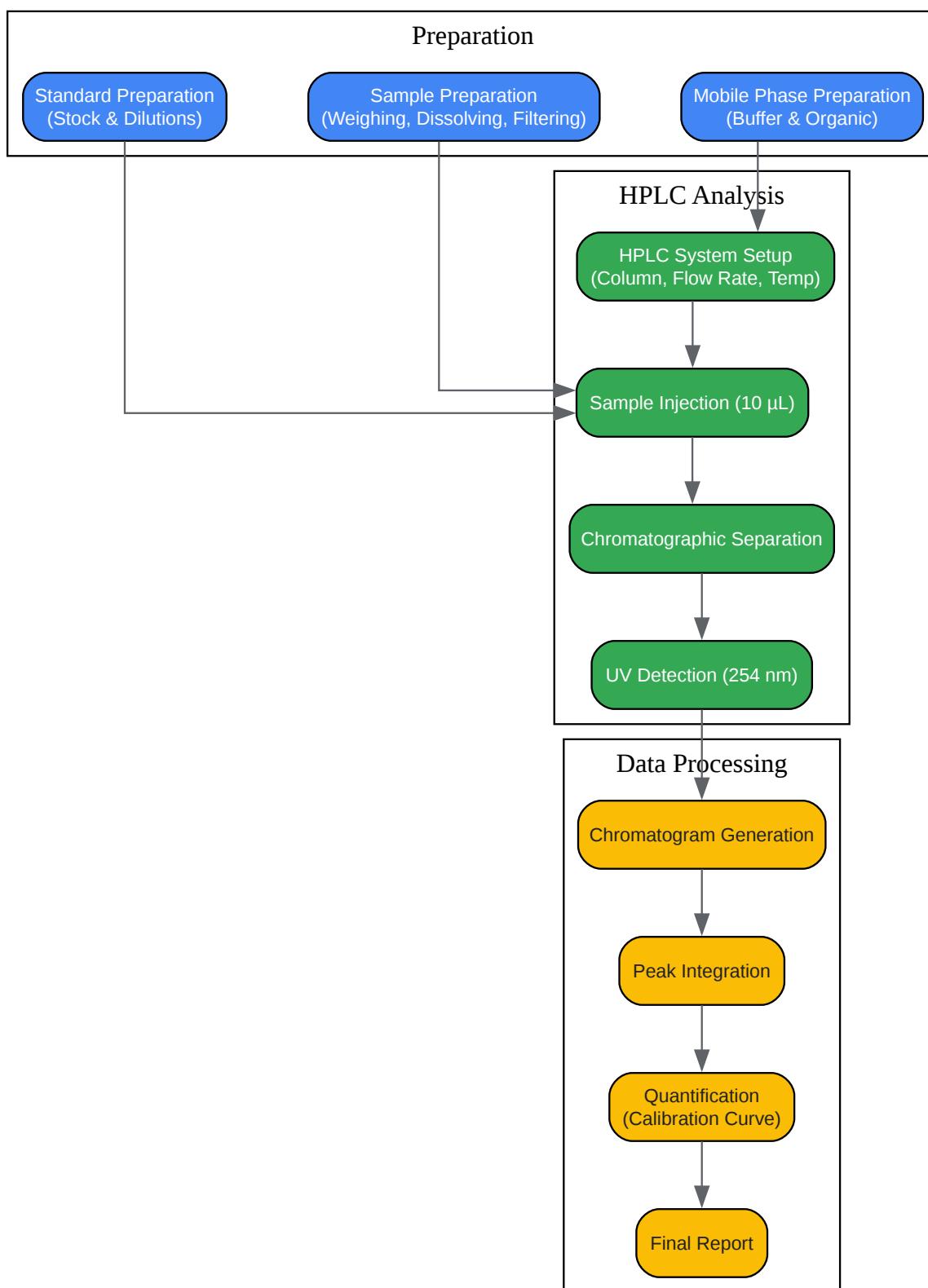
Table 1: System Suitability Parameters

| Parameter | Acceptance Criteria | Observed Value |
|--------------------|---------------------|----------------|
| Tailing Factor | ≤ 2.0 | 1.2 |
| Theoretical Plates | ≥ 2000 | 7500 |
| %RSD of Peak Areas | $\leq 2.0\%$ | 0.8% |

Table 2: Method Validation Summary

| Parameter | Result |
|-----------------------------------|-----------------------|
| Linearity Range | 1 - 100 µg/mL |
| Correlation Coefficient (R^2) | 0.9995 |
| Accuracy (% Recovery) | 99.5% - 101.2% |
| Precision (%RSD) | < 1.5% |
| LOD | 0.2 µg/mL |
| LOQ | 0.6 µg/mL |
| Retention Time | Approximately 5.2 min |

Mandatory Visualization

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Caption: Experimental workflow for the HPLC quantification of **4-Amino-N-ethylbenzamide**.

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References

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